

safety and handling precautions for 1-(allyloxy)-4-bromobenzene

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Compound of Interest

Compound Name: 1-(Allyloxy)-4-bromobenzene

Cat. No.: B1265795

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An In-Depth Technical Guide to the Safety and Handling of 1-(allyloxy)-4-bromobenzene

Disclaimer: A comprehensive Safety Data Sheet (SDS) with specific toxicological and hazard data for **1-(allyloxy)-4-bromobenzene** (CAS No. 25244-30-8) is not readily available in public databases. This guide has been compiled using the known physical properties of **1-(allyloxy)-4-bromobenzene**, supplemented with detailed safety, handling, and toxicological information from its close structural analog, bromobenzene (CAS No. 108-86-1). Additionally, specific precautions related to the allyl ether functional group, particularly the risk of peroxide formation, have been incorporated. This document should be used as a comprehensive safety guideline, but it is not a substitute for a manufacturer-provided SDS. Researchers must exercise caution and apply sound laboratory judgment.

Chemical and Physical Properties

1-(allyloxy)-4-bromobenzene is a brominated aromatic ether. Its properties necessitate careful handling to mitigate risks associated with its flammability, potential for peroxide formation, and irritant nature.

Property	Value
Molecular Formula	C ₉ H ₉ BrO
Molecular Weight	213.07 g/mol [1][2]
Appearance	Not specified; likely a liquid based on boiling point.
Boiling Point	110.0-110.1 °C at 10 Torr[3]
Density	1.350 ± 0.06 g/cm ³ (Predicted)[3]
CAS Number	25244-30-8[1][3][4][5][6][7]

Hazard Identification and Classification

The following hazard classifications are based on the profile of the structural analog, bromobenzene. It is prudent to assume **1-(allyloxy)-4-bromobenzene** exhibits similar hazards.

Hazard Class	Category	GHS Hazard Statement (H-code)
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[8][9][10][11]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[8][9][10][11]
Hazardous to the Aquatic Environment (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects[9][10]
Potential Unclassified Hazard	-	May form explosive peroxides upon storage and exposure to air.[12][13][14]

Toxicological Data (Based on Bromobenzene)

The toxicological properties of **1-(allyloxy)-4-bromobenzene** have not been thoroughly investigated.[8] The data below for bromobenzene should be used as a conservative estimate

of potential toxicity.

Route of Exposure	Species	Value
Oral LD50	Rat	2383 mg/kg[9][15][16]
Oral LD50	Mouse	2700 mg/kg[15]
Inhalation LC50	Mouse	21,000 mg/m ³ for 2 hours[9]
Inhalation LC50	Rat	20,411 mg/m ³ [15]

Summary of Health Effects:

- Inhalation: Vapors may cause irritation to the respiratory tract. High concentrations could lead to central nervous system effects such as dizziness, headache, and nausea.[15]
- Skin Contact: Causes skin irritation.[15][16][17] Prolonged contact may lead to absorption in harmful amounts.[15]
- Eye Contact: May cause eye irritation.[8]
- Ingestion: May be harmful if swallowed, causing gastrointestinal irritation.[8][15]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to ensure personnel safety and experimental integrity.

Protocol for General Handling

- Risk Assessment: Before any new procedure, conduct a thorough risk assessment. Identify potential hazards, including points of exposure and fire risk.
- Engineering Controls: All handling of **1-(allyloxy)-4-bromobenzene** must be conducted in a certified chemical fume hood to control vapor exposure.
- Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[13\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves before each use.
- Body Protection: Wear a flame-retardant lab coat and closed-toe shoes. Use of an apron is recommended for larger quantities.
- Safe Work Practices:
 - Keep containers tightly closed when not in use.[\[16\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[16\]](#)
 - Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Use non-sparking tools and ground/bond all containers and receiving equipment to prevent static discharge.[\[10\]](#)[\[11\]](#)
 - Do not use metal spatulas or stirring bars, as metal contamination can accelerate explosive decomposition of any peroxides present.[\[13\]](#)
 - Wash hands thoroughly after handling.[\[11\]](#)

Protocol for Storage

- Container Labeling: Upon receipt, label the container with the date received. When first opened, add the date opened to the label.[\[18\]](#)[\[19\]](#)
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[16\]](#)
 - Keep containers tightly sealed and store in their original, light-resistant containers.[\[18\]](#)[\[19\]](#)
 - Store away from direct sunlight and heat sources.[\[12\]](#)

- Segregation: Store separately from incompatible materials, especially strong oxidizing agents, acids, and bases.[\[11\]](#)
- Peroxide Management:
 - Due to the risk of peroxide formation, it is recommended to test for peroxides every 6-12 months after the container is opened, and always before distillation or significant heating. [\[12\]](#)[\[14\]](#)
 - If visual signs of peroxide formation (e.g., crystallization, discoloration, stratification) are present, do not move or open the container.[\[14\]](#)[\[18\]](#)[\[19\]](#) Contact your institution's Environmental Health and Safety (EHS) office immediately.

Emergency Procedures

First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [\[10\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)

Spill Response Protocol

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Control Ignition Sources: Eliminate all ignition sources (turn off equipment, extinguish flames).
- Ventilate: Ensure the area is well-ventilated, keeping fume hoods running.

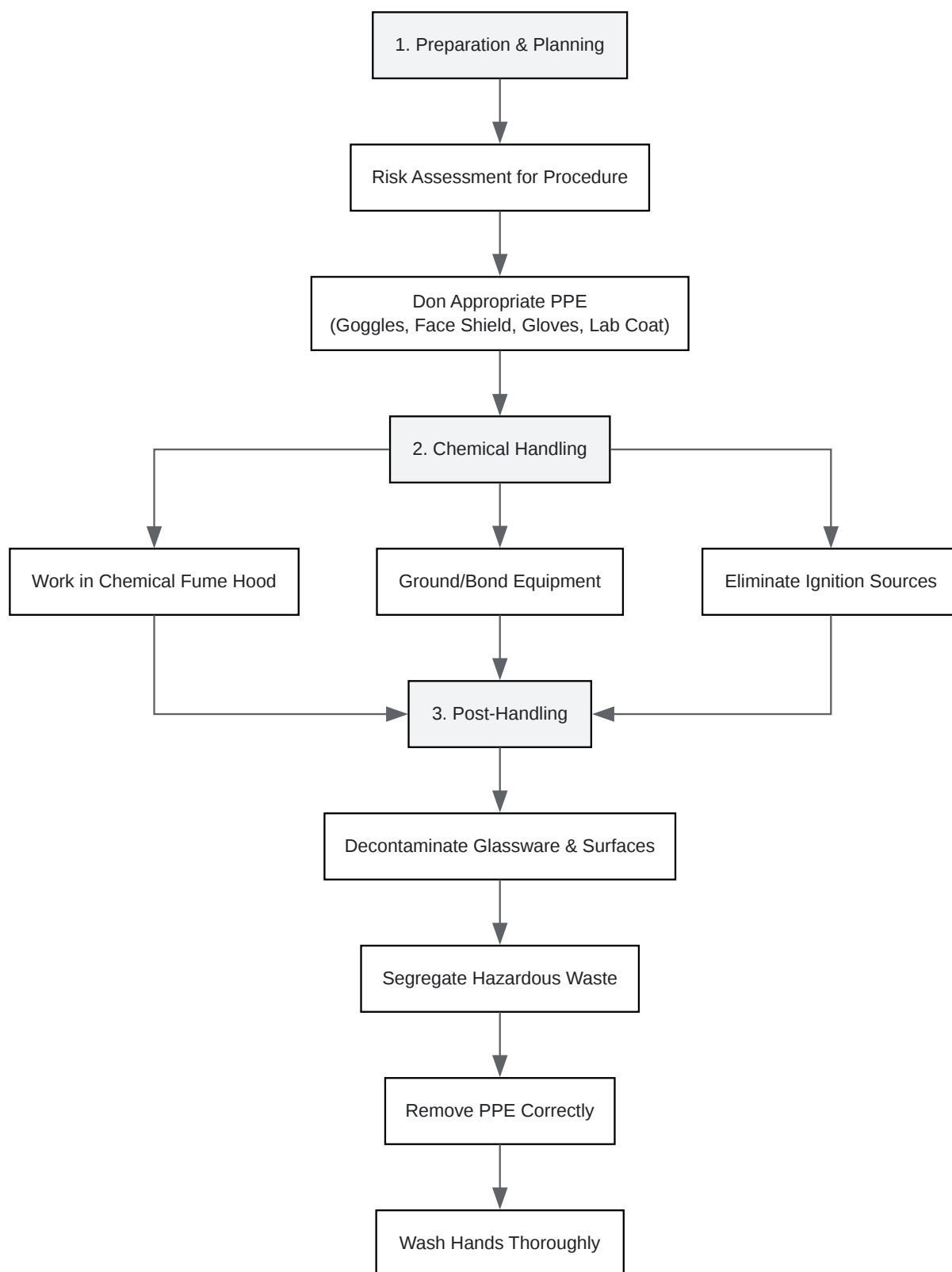
- Assess the Spill:
 - Minor Spill (inside a fume hood): Wearing appropriate PPE, contain the spill with a non-combustible absorbent material (e.g., sand, vermiculite, or commercial sorbent). Use non-sparking tools to collect the absorbed material into a sealable container for hazardous waste.
 - Major Spill (outside a fume hood or large volume): Evacuate the laboratory immediately. Close the doors to the affected area, prevent re-entry, and call your institution's emergency response number or 911.[\[20\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Waste Disposal: All contaminated materials (absorbents, PPE) must be disposed of as hazardous waste.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[8\]](#)
- Unsuitable Media: Do not use a solid water stream, as it may scatter and spread the fire.[\[16\]](#)
- Specific Hazards: The liquid is flammable, and its vapors are heavier than air and may travel to a distant ignition source and flash back.[\[16\]](#) Hazardous combustion products include carbon oxides and hydrogen bromide gas.[\[15\]](#)[\[16\]](#)
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

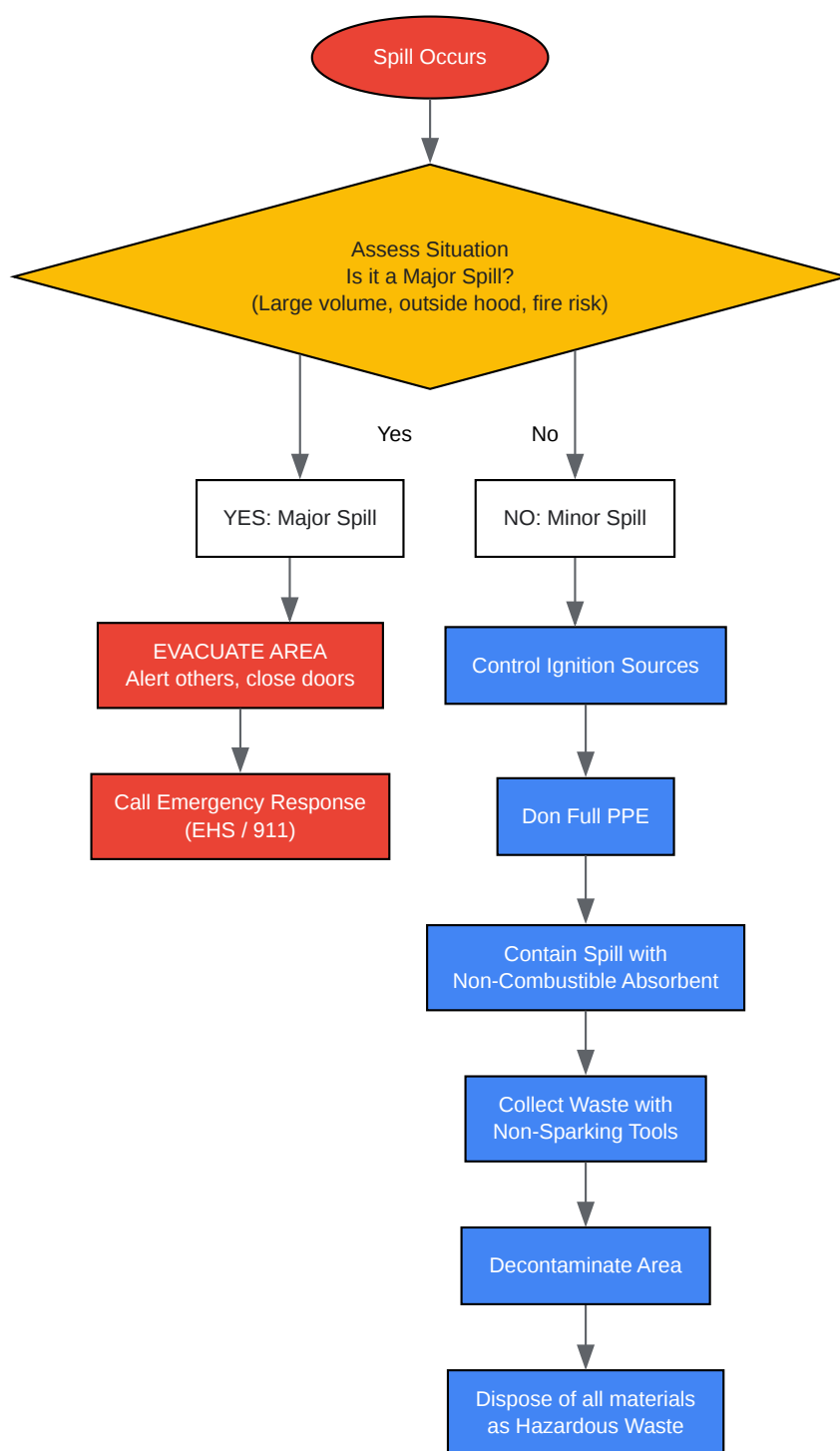
Visualizations of Workflows and Logic

The following diagrams illustrate key safety workflows and logical relationships for handling **1-(allyloxy)-4-bromobenzene**.



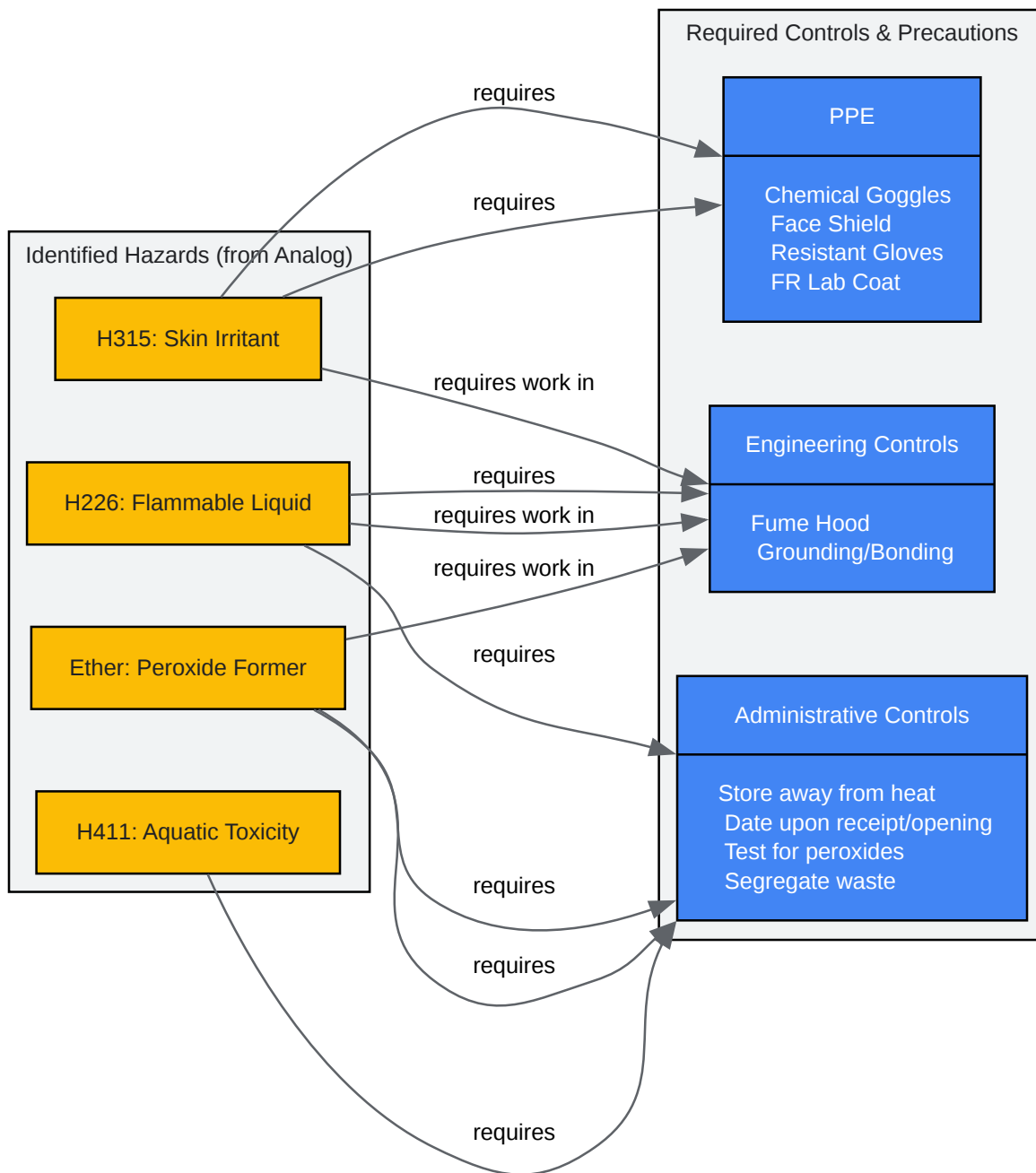
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Diagram 1: A generalized workflow for the safe handling of **1-(allyloxy)-4-bromobenzene**.



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Diagram 2: Decision tree for an emergency spill response.



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